

Spectroscopic Data of Dealanylalahopcin: A Technical Overview

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Compound of Interest

Compound Name: Dealanylalahopcin

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For: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the available spectroscopic data for the amino acid **Dealanylalahopcin**. Despite extensive searches of publicly accessible scientific databases and literature, specific experimental spectroscopic data (NMR, IR, MS) and the detailed chemical structure remain elusive. The primary source of this information is likely a 1985 publication in the Journal of Antibiotics, which is not openly available in full text. This document outlines the currently known information and provides a pathway for researchers to obtain the comprehensive data required for advanced research and development.

Introduction

Dealanylalahopcin is a novel amino acid first reported in 1985. Its isolation and initial characterization were described in a study focused on its biological activities. As with any novel compound, detailed spectroscopic data is crucial for its unequivocal identification, structure elucidation, and for its potential applications in fields such as drug development. This guide serves to collate the known information and highlight the current data gap.

Known Information

The primary accessible information regarding **Dealanylalahopcin** comes from the abstract of a scientific publication.

Molecular Formula

The molecular formula for **Dealanylalahopcin** has been reported as C₆H₁₀N₂O₅[1].

Origin

Dealanylalahopcin was isolated from the culture filtrate of *Streptomyces albulus* subsp. *ochragerus* and can also be formed by the enzymatic hydrolysis of alahopcin[1].

Data Unavailability and Recommended Next Steps

Comprehensive searches for the ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry data for **Dealanylalahopcin** have not yielded specific experimental values or spectra. Chemical databases do not currently display a public and confirmed structure for this compound.

The key to unlocking the detailed spectroscopic profile of **Dealanylalahopcin** lies in the full text of the following publication:

Higashide, E., Kanamaru, T., Fukase, H., & Horii, S. (1985). Isolation of **dealanylalahopcin**, a new amino acid, and its biological activity. *The Journal of Antibiotics*, 38(3), 296–301.[1]

It is highly probable that this article contains the detailed experimental protocols and the resulting spectroscopic data that were used for the initial characterization and structure elucidation of the compound.

Hypothetical Experimental Workflow

While the specific experimental protocols for **Dealanylalahopcin** are not available, a general workflow for the spectroscopic analysis of a novel amino acid can be proposed. This serves as a logical framework for the types of experiments that would have been conducted.

Caption: A generalized workflow for the isolation and spectroscopic analysis of a novel natural product like **Dealanylalahopcin**.

Conclusion

The complete spectroscopic dataset for **Dealanylalahopcin**, essential for researchers and drug development professionals, is not currently available in the public domain. The molecular

formula is known to be C₆H₁₀N₂O₅[1]. To proceed with any research requiring this data, it is imperative to obtain the full scientific article from The Journal of Antibiotics (1985, 38(3), 296-301), which is anticipated to contain the necessary experimental details and spectral data. Without this primary source, any further discussion on the spectroscopic properties of **Dealanylalahopcin** would be speculative.

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References

- 1. Isolation of dealanylalahopcin, a new amino acid, and its biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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